

# 2-Acetamidobenzamide CAS number and structure

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## Compound of Interest

Compound Name: 2-Acetamidobenzamide

Cat. No.: B1266129

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## An In-depth Technical Guide to 2-Acetamidobenzamide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **2-Acetamidobenzamide**, a member of the benzamide class of compounds. While direct pharmacological data for this specific molecule is limited, this document synthesizes available information on its chemical properties and explores the well-documented biological activities of the broader **2-acetamidobenzamide** scaffold to project its potential therapeutic action. Information is drawn from studies on structurally related analogs, particularly in the context of oncology.

## Core Compound Identification

**2-Acetamidobenzamide**, also known as o-Acetamidobenzamide, is an organic compound featuring a benzamide core substituted at the ortho position with an acetylamino group.<sup>[1]</sup> It has been identified as a metabolite and an antimicrobial and antifungal agent isolated from *Streptomyces aurantiogriseus*.<sup>[1]</sup>

### Chemical Structure

The chemical structure of **2-Acetamidobenzamide** is presented below:

 2-Acetamidobenzamide Chemical Structure

Image Source: PubChem CID 118553<sup>[1]</sup>

## Physicochemical Properties

A summary of the key quantitative data and identifiers for **2-Acetamidobenzamide** is provided in the table below for easy reference and comparison.

Property	Value	Reference
CAS Number	33809-77-7	[1][2]
Molecular Formula	C <sub>9</sub> H <sub>10</sub> N <sub>2</sub> O <sub>2</sub>	[1][2]
Molecular Weight	178.19 g/mol	[1][2]
Melting Point	182-184 °C	[2]
SMILES	<chem>CC(=O)NC1=CC=CC=C1C(=O)N</chem>	[1][2]
InChIKey	WFKPHYKFAOXUTI-UHFFFAOYSA-N	[1]

## Potential Mechanism of Action

While the specific mechanism for **2-Acetamidobenzamide** is not fully characterized, research on structurally related 2-(2-phenoxyacetamido)benzamides provides a strong basis for its potential mode of action.[3][4] These analogs exhibit potent antiproliferative activity against various cancer cell lines.[5] The primary mechanism identified is the induction of cell cycle arrest at the G0/G1 phase, which subsequently leads to programmed cell death (apoptosis) through the activation of caspase signaling pathways.[3][5]

The proposed signaling pathway is visualized below.



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Caption: Proposed mechanism of action for **2-acetamidobenzamide** analogs.

## Experimental Protocols

The following sections detail relevant experimental methodologies. Note that a direct, published synthesis for **2-Acetamidobenzamide** was not found; therefore, a standard protocol is adapted from general procedures for synthesizing related benzamides.<sup>[4]</sup>

### Synthesis of 2-Acetamidobenzamide from 2-Aminobenzamide

This protocol describes the N-acetylation of 2-aminobenzamide using acetic anhydride.

Materials and Equipment:

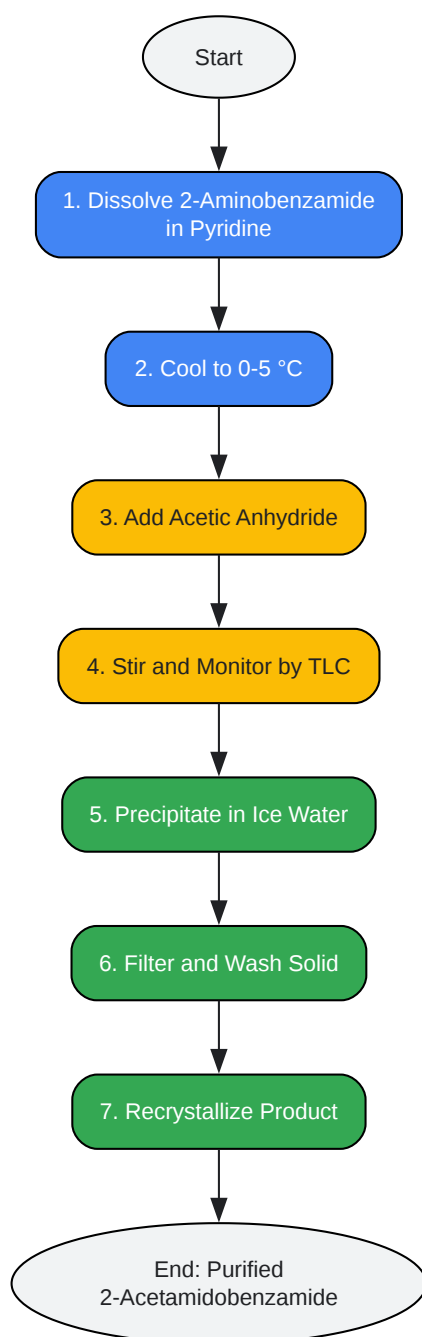
- 2-Aminobenzamide
- Acetic Anhydride
- Pyridine (as solvent and catalyst)
- Round-bottom flask
- Magnetic stirrer and stir bar
- Ice bath
- Rotary evaporator
- Filtration apparatus (Büchner funnel)
- Recrystallization solvent (e.g., ethanol/water)

Procedure:

- **Reaction Setup:** In a round-bottom flask, suspend 2-aminobenzamide (1.0 eq) in pyridine (approx. 8-10 mL per gram of aminobenzamide).
- **Cooling:** Place the flask in an ice bath and stir the suspension until the temperature reaches 0-5 °C.

- **Reagent Addition:** While maintaining the temperature, slowly add acetic anhydride (1.1 eq) dropwise to the stirred suspension.
- **Reaction:** Allow the mixture to stir in the ice bath for 1 hour, then let it warm to room temperature and continue stirring for an additional 4-6 hours. Monitor reaction progress using Thin Layer Chromatography (TLC).
- **Work-up:** Once the reaction is complete, pour the mixture into a beaker of ice-cold water to precipitate the crude product.
- **Isolation:** Collect the solid precipitate by vacuum filtration and wash thoroughly with cold water.
- **Purification:** Purify the crude **2-Acetamidobenzamide** by recrystallization from a suitable solvent system (e.g., ethanol-water mixture) to yield the final product.
- **Drying:** Dry the purified crystals under vacuum.

The workflow for this synthesis is outlined in the diagram below.



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## References

- 1. 2-(Acetylamino)benzamide | C<sub>9</sub>H<sub>10</sub>N<sub>2</sub>O<sub>2</sub> | CID 118553 - PubChem [pubchem.ncbi.nlm.nih.gov]
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